

# Osoresnontrine administration route optimization

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

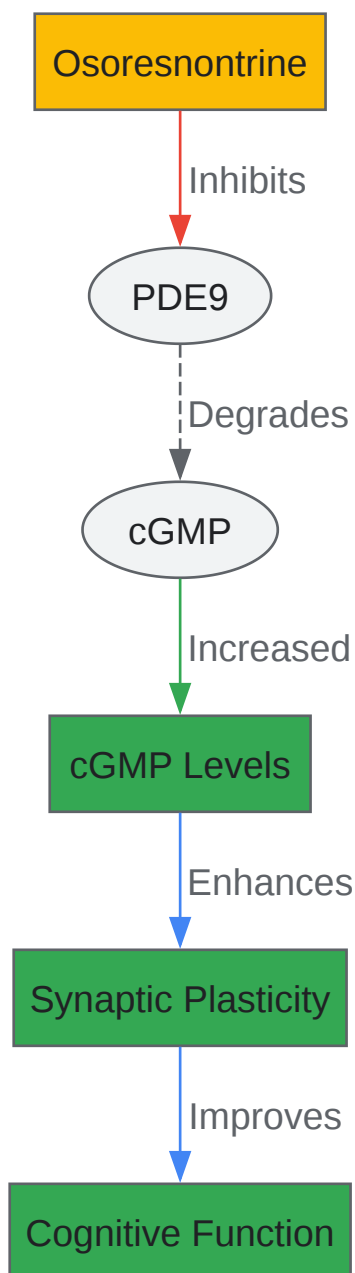
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## What is Known About Osoresnontrine

Here is a summary of the key information available from the search results:

| Aspect              | Available Information   |
|---------------------|---|
| Drug Name           | Osoresnontrine [1] [2]  |
| Primary Target      | Phosphodiesterase-9 (PDE9) [1] [2]  |
| Therapeutic Area    | Alzheimer's Disease (Cognitive impairment) [1] [2]  |
| Mechanism of Action | Inhibits PDE9, blocking degradation of cyclic guanosine monophosphate (cGMP). Increases brain cGMP levels, facilitates synaptic plasticity, and enhances long-term potentiation (LTP) in the hippocampus [1] [2]. |
| Development Status  | Approved for clinical trials [1] [2]  |
| Reported Efficacy   | Improves performance on cognitive tasks assessing working and episodic memory in rodent models [1] [2]  |

This drug's mechanism of action can be visualized as follows:



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## References

1. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]

2. Discovery of Effective Inhibitors Against ... [mdpi.com]

To cite this document: Smolecule. [Osoresnontrine administration route optimization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b521137#osoresnontrine-administration-route-optimization>]

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